

Safety and handling precautions for 2-(Chloromethyl)tetrahydro-2H-pyran

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Compound of Interest

Compound Name: 2-(Chloromethyl)tetrahydro-2H-pyran

Cat. No.: B095811

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An In-depth Technical Guide to the Safe Handling of 2-(Chloromethyl)tetrahydro-2H-pyran

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Chloromethyl)tetrahydro-2H-pyran is a versatile cyclic ether utilized as a reactive intermediate and building block in organic synthesis, particularly in the development of more complex molecules and pharmaceutical compounds.[1][2][3] Its utility stems from the presence of a reactive chloromethyl group, which readily participates in nucleophilic substitution reactions.[2] However, the very reactivity that makes this compound valuable also necessitates a thorough understanding and strict adherence to comprehensive safety protocols. This guide provides an in-depth analysis of the hazards associated with **2-(Chloromethyl)tetrahydro-2H-pyran** and outlines field-proven procedures for its safe handling, storage, and disposal to ensure the well-being of laboratory personnel and the integrity of research.

Section 1: Chemical and Physical Properties





A foundational understanding of a chemical's properties is paramount to anticipating its behavior and associated risks. **2-(Chloromethyl)tetrahydro-2H-pyran** is a colorless to pale yellow liquid.[2] Its key physical and chemical data are summarized below, providing the causal basis for the handling precautions detailed in subsequent sections.

Property	Value	Source(s)
CAS Number	18420-41-2	
Molecular Formula	C ₆ H ₁₁ ClO	[4]
Molecular Weight	134.60 g/mol	[4]
Boiling Point	53-54 °C at 12 mmHg	[1]
Density	1.075 g/mL at 25 °C	[1]
Refractive Index	n ₂₀ /D 1.462	[1]
Flash Point	55 °C (131 °F) - closed cup	[5]
Solubility	Difficult to mix with water	[1][6]

Section 2: Hazard Identification and Classification

2-(Chloromethyl)tetrahydro-2H-pyran is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary risks are its flammability and its irritant effects on the skin, eyes, and respiratory system.[7]

GHS Classification Summary

Hazard Class	Category	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapour.[7]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation.[7]
Serious Eye Damage/Irritation	Category 2A		Warning	H319: Causes serious eye irritation.[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3		Warning	H335: May cause respiratory irritation.[7]

The flash point of 55 °C indicates that the substance can form a flammable mixture with air at temperatures at or above this point, which is a critical consideration for all handling and storage procedures. The irritant classifications underscore the necessity of robust personal protective equipment to prevent debilitating contact with skin and eyes.

Section 3: Risk Assessment and Engineering Controls

Before any procedure involving **2-(Chloromethyl)tetrahydro-2H-pyran**, a thorough risk assessment must be conducted. The primary engineering control for mitigating the inhalation hazard (H335) is to work exclusively within a certified chemical fume hood.[8][9]

Key Engineering Controls:

- **Ventilation:** All handling must occur in a well-ventilated area, with a chemical fume hood being the standard.[6][9] The ventilation system should be sufficient to keep airborne concentrations well below any established exposure limits.

- Ignition Source Control: Due to its classification as a flammable liquid (H226), all sources of ignition must be strictly excluded from the handling area. This includes open flames, hot surfaces, and sparks.^[7]
- Explosion-Proof Equipment: Use only explosion-proof electrical, ventilating, and lighting equipment to prevent accidental ignition of vapors.^{[6][7]}
- Static Discharge Prevention: Vapors can travel a significant distance to an ignition source and flash back. Therefore, measures to prevent the buildup of electrostatic charge are mandatory.^[7]
 - Ground and bond containers and receiving equipment during transfers.^[6]
 - Use non-sparking tools.^[6]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.^{[10][11]}

Section 4: Personal Protective Equipment (PPE)

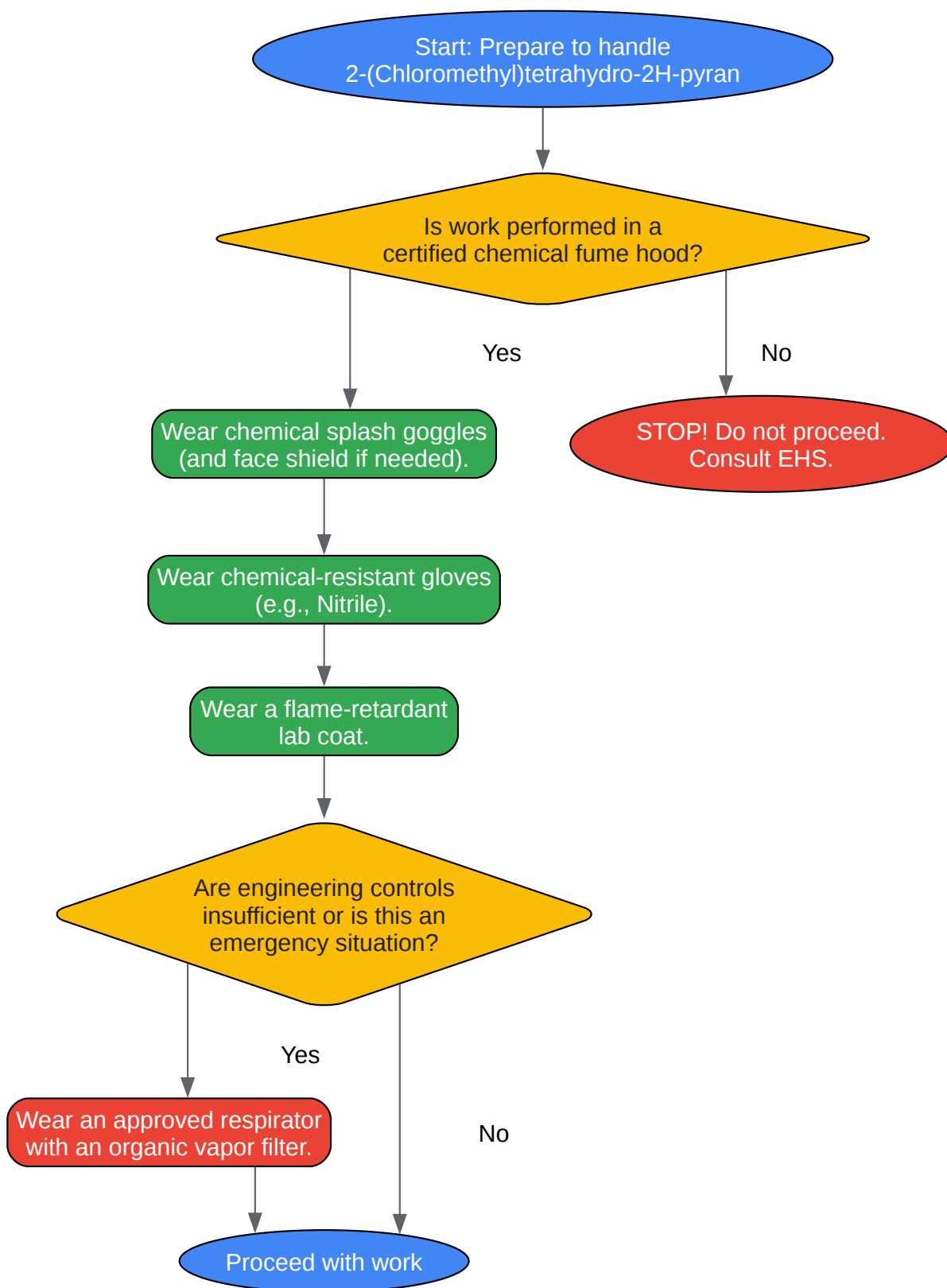
The selection and proper use of PPE are the final barriers between the researcher and chemical exposure. The choice of PPE is not arbitrary; it is dictated directly by the substance's hazards.

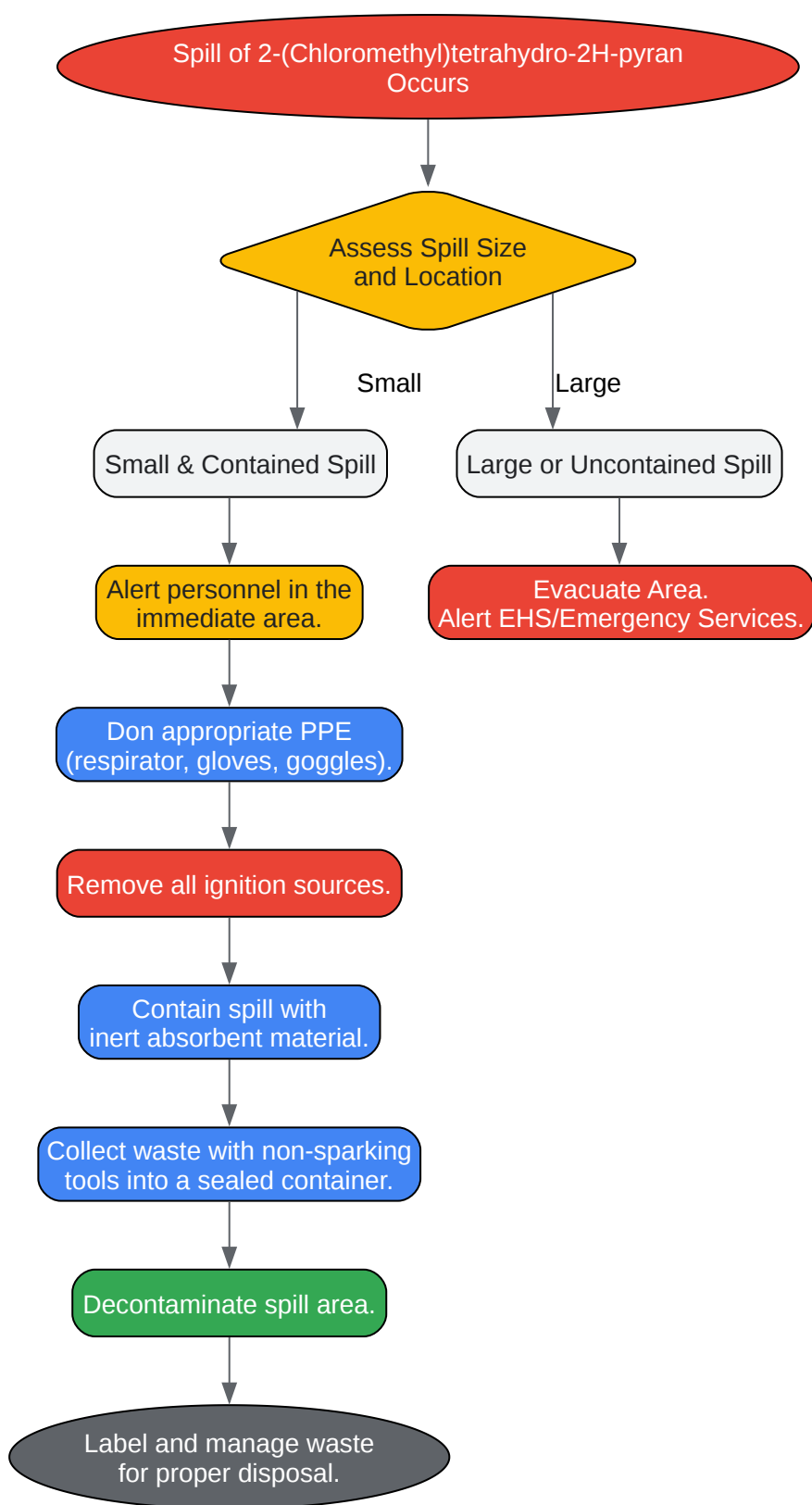
Mandatory PPE:

- Eye and Face Protection: Wear chemical splash-resistant safety goggles that meet approved standards.^[9] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and replaced immediately if signs of degradation or contamination are observed. Wash hands thoroughly after handling.^[7]
- Skin and Body Protection: A flame-retardant lab coat is required. Ensure all skin is covered. For larger-scale operations, additional protective clothing may be necessary.^[6]

- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a respirator with a suitable filter for organic vapors is necessary (e.g., type ABEK (EN14387) respirator filter).

Below is a workflow for ensuring adequate PPE selection before beginning work.





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